

Safe Handling and Disposal of Regaloside D: A Procedural Guide

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Compound of Interest

Compound Name: Regaloside D

Cat. No.: B12413871

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For researchers, scientists, and drug development professionals, the proper management of chemical compounds is paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the handling and disposal of **Regaloside D**, a natural phenylpropanoid isolated from *Lilium Longiflorum*.^{[1][2][3]} While specific disposal protocols for **Regaloside D** are not readily available, this document outlines general best practices based on available safety data for similar compounds and standard hazardous waste management procedures.

Immediate Safety and Handling Precautions

Before handling **Regaloside D**, it is crucial to be aware of its chemical properties and potential hazards. Although a specific Safety Data Sheet (SDS) for **Regaloside D** was not identified, an SDS for a related compound, Regaloside F, indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[4] Therefore, similar precautions should be taken for **Regaloside D**.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Skin and Body Protection: Wear impervious clothing.

- Respiratory Protection: Use a suitable respirator, especially when handling the powder form to avoid dust and aerosol formation.[4]

Engineering Controls:

- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[4]
- Ensure a safety shower and eye wash station are readily accessible.[4]

Storage and Stability

Proper storage is critical to maintaining the integrity of **Regaloside D** and preventing accidental release.

- Powder Form: Store at -20°C for up to 3 years.[1]
- In Solvent: Store at -80°C for up to 1 year.[1]
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[4]
- Incompatible Materials: Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[4]

Chemical Properties of Regaloside D

A summary of the key chemical properties of **Regaloside D** is provided in the table below for easy reference.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₁₈ H ₂₄ O ₁₀ | [1] |
| Molecular Weight | 400.4 g/mol | [1] |
| CAS Number | 120601-66-3 | [1] |
| Appearance | Powder | [1] |
| Storage (Powder) | -20°C | [1][2] |
| Storage (Solvent) | -80°C | [1][2] |

Proper Disposal Procedures

Given the potential environmental toxicity, **Regaloside D** and its containers must be disposed of as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Guidance:

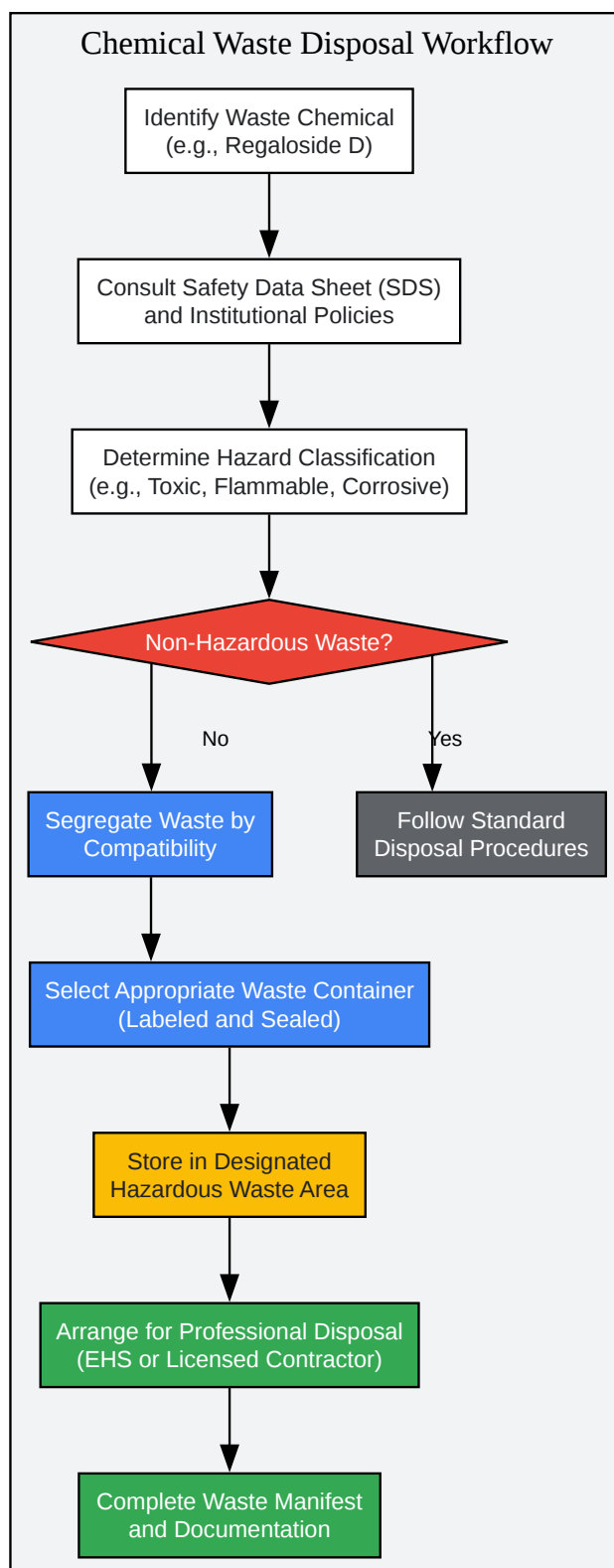
- Waste Identification: Classify **Regaloside D** waste as hazardous chemical waste.
- Containerization:
 - Use a dedicated, properly labeled, and sealed container for **Regaloside D** waste.
 - Ensure the container is compatible with the chemical and will not leak.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name "**Regaloside D**."
 - Include any known hazard information (e.g., "Toxic to Aquatic Life").
- Segregation: Store the waste container separately from incompatible materials.
- Contact Professionals: Arrange for pickup and disposal by a licensed hazardous waste disposal company or your institution's Environmental Health & Safety (EHS) department.[5]

[6]

- Empty Containers:
 - Empty containers that held **Regaloside D** should also be treated as hazardous waste.
 - For highly toxic chemicals, the first three rinses of the container must be collected and disposed of as hazardous waste.[6] The rinsed container should then be disposed of through the hazardous waste stream.

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the decision-making process for the proper disposal of laboratory chemicals like **Regaloside D**.



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Caption: Logical workflow for the safe disposal of laboratory chemical waste.

By adhering to these procedures, you can ensure the safe handling and disposal of **Regaloside D**, minimizing risks to laboratory personnel and the environment. Always prioritize consulting your institution's specific safety protocols and EHS department for guidance.

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